

An In-Depth Technical Guide to Methyl 2-cyclopropylacetate for Advanced Research

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Compound of Interest

Compound Name: *Methyl 2-cyclopropylacetate*

CAS No.: *34108-21-9*

Cat. No.: *B1267312*

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This guide provides an in-depth technical overview of **Methyl 2-cyclopropylacetate**, a versatile building block of significant interest to researchers, scientists, and professionals in drug development. This document moves beyond a simple recitation of facts to offer field-proven insights, elucidate the causality behind experimental choices, and provide a self-validating framework for its synthesis and application.

Nomenclature and Chemical Identity

The unequivocally correct IUPAC name for the compound is **methyl 2-cyclopropylacetate**^[1]. It is crucial to use this systematic name to avoid ambiguity with other related structures.

Identifier	Value	Source(s)
IUPAC Name	methyl 2-cyclopropylacetate	[1]
CAS Number	34108-21-9	[1]
Molecular Formula	C ₆ H ₁₀ O ₂	[1]
Molecular Weight	114.14 g/mol	[1]
InChI Key	CRBILHZMYDIQRQ-UHFFFAOYSA-N	[1]
Canonical SMILES	COC(=O)CC1CC1	[1]

Physicochemical and Spectroscopic Profile

A thorough understanding of the physicochemical properties of **Methyl 2-cyclopropylacetate** is fundamental for its effective use in synthesis and purification.

Property	Value	Source(s)
Appearance	Colorless liquid	
Boiling Point	138.1 ± 8.0 °C at 760 mmHg	[2]
Density	1.0 ± 0.1 g/cm ³	[2]
Flash Point	29.4 ± 9.7 °C	[2]
LogP	1.08	[2]

Spectroscopic Characterization

The following data represent the expected spectroscopic signatures for confirming the identity and purity of **Methyl 2-cyclopropylacetate**.

- ¹H NMR Spectroscopy:** The proton NMR spectrum is characterized by distinct signals corresponding to the cyclopropyl and acetate moieties. The protons on the cyclopropane ring typically appear as a complex multiplet in the upfield region (approximately 0.1-1.3 ppm). The methylene protons adjacent to the cyclopropyl group are expected to show a doublet

around 2.05 ppm, and the methyl ester protons will present as a sharp singlet at approximately 3.52 ppm.

- **^{13}C NMR Spectroscopy:** The carbon NMR spectrum will show characteristic peaks for the carbonyl carbon of the ester (around 173 ppm), the methoxy carbon (around 51 ppm), the methylene carbon adjacent to the cyclopropyl group (around 38 ppm), the methine carbon of the cyclopropyl ring (around 10 ppm), and the methylene carbons within the cyclopropyl ring (around 4 ppm).
- **Infrared (IR) Spectroscopy:** The IR spectrum provides key information about the functional groups present. A strong absorption band is expected in the region of $1730\text{--}1750\text{ cm}^{-1}$ corresponding to the C=O stretching vibration of the ester. C-H stretching vibrations of the cyclopropyl and alkyl groups will be observed around $2850\text{--}3000\text{ cm}^{-1}$. The C-O stretching of the ester will appear in the $1000\text{--}1300\text{ cm}^{-1}$ region[3].
- **Mass Spectrometry (MS):** Under electron ionization (EI), the molecular ion peak (M^+) at m/z 114 may be observed. Common fragmentation patterns for esters include the loss of the alkoxy group ($-\text{OCH}_3$) leading to an acylium ion, and McLafferty rearrangement if applicable, although less likely for this specific structure. Alpha-cleavage can result in the loss of a C_2H_5 radical, leading to a fragment at m/z 85, or the loss of the cyclopropylmethyl radical.

Synthesis Methodologies: A Comparative Analysis

The synthesis of **Methyl 2-cyclopropylacetate** can be approached through several strategic routes. The choice of method depends on factors such as starting material availability, desired scale, and tolerance of functional groups.

Palladium-Catalyzed Cyclopropanation of Vinylacetic Acid

This elegant method provides a direct route to the target molecule. The reaction proceeds via the palladium(II) acetate-catalyzed reaction of vinylacetic acid with diazomethane. This method offers the advantage of concomitant esterification and cyclopropanation in a single operational step, often resulting in high yields.

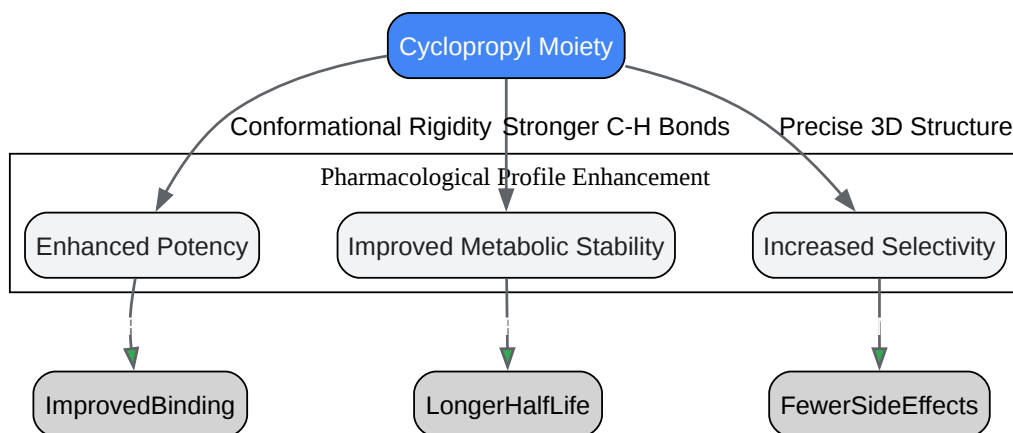
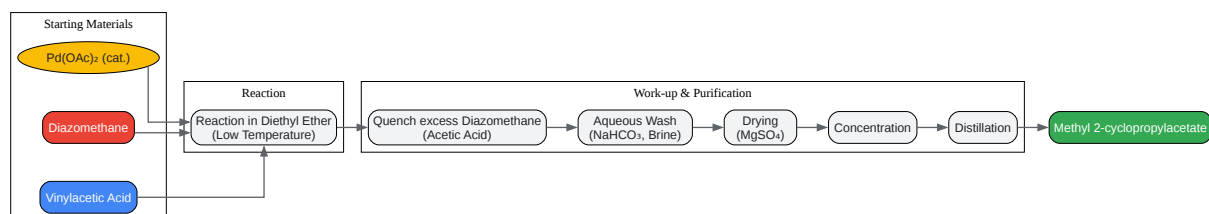
Causality of Experimental Choices:

- **Palladium(II) Acetate Catalyst:** Palladium catalysts are highly effective in promoting the cyclopropanation of olefins with diazo compounds. The palladium center coordinates to the double bond of vinylacetic acid, facilitating the carbene transfer from diazomethane.
- **Diazomethane:** Serves as the source of the methylene group for cyclopropane formation and also acts as the esterifying agent for the carboxylic acid. An excess of diazomethane is often used to ensure complete conversion.
- **Reaction Conditions:** The reaction is typically carried out at low temperatures to control the reactivity of diazomethane and minimize side reactions.

Experimental Protocol:

- In a fume hood, dissolve vinylacetic acid in a suitable solvent such as diethyl ether.
- Add a catalytic amount of Palladium(II) acetate to the solution.
- Cool the reaction mixture in an ice bath.
- Slowly add a freshly prepared ethereal solution of diazomethane with vigorous stirring until a persistent yellow color is observed, indicating an excess of diazomethane.
- Allow the reaction to stir at low temperature until the evolution of nitrogen gas ceases.
- Carefully quench the excess diazomethane by the dropwise addition of acetic acid.
- Wash the reaction mixture with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by distillation to obtain pure **Methyl 2-cyclopropylacetate**.

Workflow for Palladium-Catalyzed Synthesis



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Sources

- 1. Methyl 2-cyclopropylacetate | C₆H₁₀O₂ | CID 317679 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Methyl cyclopropyl acetate | CAS#:34108-21-9 | Chemsrcc [chemsrc.com]
- 3. eng.uc.edu [eng.uc.edu]
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